Technical Synthesis Guide: 2-Mercapto-4,6-dimethylnicotinamide

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Compound of Interest

Compound Name:	*2-Mercapto-4,6-dimethylnicotinamide*
CAS No.:	*3211-76-5; 79927-21-2*
Cat. No.:	*B2602539*

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Executive Summary

- Target Molecule: **2-Mercapto-4,6-dimethylnicotinamide** (also known as 4,6-dimethyl-2-thioxo-1,2-dihydropyridine-3-carboxamide).[1]
- CAS Registry (Related): 54585-47-6 (Nitrile precursor).[1][2]
- Core Application: Precursor for 4,6-dimethylthieno[2,3-b]pyridine derivatives; scaffold for ATP-competitive kinase inhibitors.[1]
- Primary Pathway: Base-catalyzed Guareschi-Thorpe cyclocondensation followed by selective acid hydrolysis.[1]

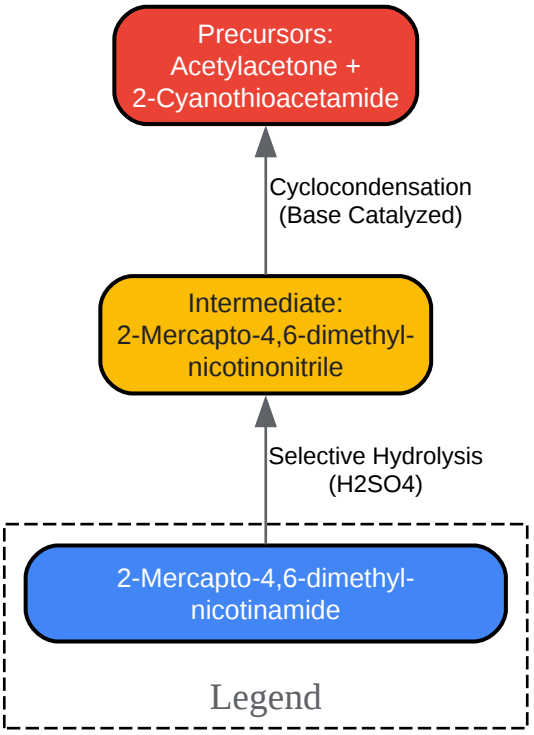
Retrosynthetic Analysis

The 2-mercapto-nicotinamide core is best disconnected at the C2-N1 and C3-C4 bonds.[1] The introduction of the sulfur atom is most efficient when incorporated during the ring formation rather than via late-stage functionalization (e.g., thiation of a lactam).

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- Disconnection A (Preferred): Condensation of a 1,3-diketone (Acetylacetone) with a thio-functionalized active methylene compound (2-Cyanothioacetamide).[1]
- Disconnection B (Alternative): Amidation of the corresponding nitrile or thiation of the corresponding 2-hydroxynicotinamide.

Pathway Visualization



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Figure 1: Retrosynthetic logic flow prioritizing the nitrile intermediate.

Primary Synthesis Protocol: The Cyanothioacetamide Route

This route is a "one-pot" style cyclization that establishes the pyridine ring, the 4,6-dimethyl substitution pattern, and the C2-thione moiety simultaneously.

Phase 1: Cyclocondensation

Reaction: Acetylacetone + 2-Cyanothioacetamide

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4,6-Dimethyl-2-mercaptonicotinonitrile.[1]

Reagents & Stoichiometry

Reagent	Role	Equiv.	Notes
2-Cyanothioacetamide	Limiting Reagent	1.0	Source of N1, C2, C3, S
Acetylacetone	Electrophile	1.1	Excess ensures completion
Piperidine	Catalyst (Base)	0.1 - 0.5	Triethylamine is a viable alternative
Ethanol (Abs.)	Solvent	N/A	Methanol can also be used

Step-by-Step Protocol

- Setup: Equip a 500mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Dissolve 0.1 mol of 2-Cyanothioacetamide in 150 mL of absolute ethanol.
- Addition: Add 0.11 mol of Acetylacetone to the solution at room temperature.
- Catalysis: Dropwise add Piperidine (approx. 1-2 mL). An exothermic reaction may be observed; the solution typically turns yellow/orange.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 3–5 hours. Monitor reaction progress via TLC (Eluent: EtOAc/Hexane 1:1).
- Precipitation: Cool the reaction mixture to room temperature, then chill in an ice bath. The product (usually the piperidinium salt or free thione) will precipitate.
- Acidification: To ensure the free thione form, acidify the mixture with acetic acid (pH ~4-5).
- Isolation: Filter the yellow crystalline solid. Wash with cold ethanol and water.
- Drying: Dry under vacuum at 50°C.

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- Expected Yield: 85–95%[1]
- Intermediate Identity: 4,6-Dimethyl-2-mercaptonicotinonitrile (CAS 54585-47-6).[1][2]

Phase 2: Selective Nitrile Hydrolysis

Reaction: 4,6-Dimethyl-2-mercaptonicotinonitrile + H_2O

2-Mercapto-4,6-dimethylnicotinamide.[1]

Critical Note: The challenge here is to hydrolyze the nitrile (-CN) to the amide (-CONH2) without hydrolyzing it further to the acid (-COOH) or desulfurizing the ring.

Reagents & Conditions

Component	Specification	Role
Substrate	Phase 1 Product	Precursor
Sulfuric Acid	90-95% Conc.[1]	Hydrolysis Agent
Temperature	60°C - 80°C	Strictly controlled
Ammonium Hydroxide	25% aq.[1]	Neutralization

Step-by-Step Protocol

- Solvation: Place 0.05 mol of the Nitrile intermediate into a beaker.
- Acid Addition: Add 30 mL of concentrated Sulfuric Acid (H_2SO_4). Stir to dissolve (exothermic).
- Heating: Heat the mixture on a water bath at 60–70°C for 60–90 minutes.
  - Process Control: Do not exceed 90°C to prevent decarboxylation or oxidative desulfurization.
- Quenching: Pour the reaction mixture carefully onto 200g of crushed ice.
- Neutralization: Slowly add Ammonium Hydroxide (aq) with stirring until the pH reaches 7–8.
- Crystallization: The amide product will precipitate as a yellow/pale-orange solid.[1]

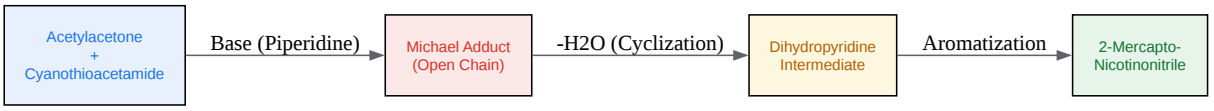
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- Purification: Filter the solid. Recrystallize from DMF/Ethanol or Glacial Acetic Acid if necessary.

Mechanistic Insight

Understanding the mechanism allows for troubleshooting if yields are low.

- Michael Addition: The active methylene of cyanothioacetamide (deprotonated by piperidine) attacks the carbonyl carbon of acetylacetone.
- Cyclization: The nitrogen of the amide attacks the second carbonyl of the acetylacetone moiety.
- Dehydration: Loss of water aromatizes the ring (driving force).
- Tautomerization: The product exists in equilibrium between the thione (major in solid state) and thiol (mercapto) forms.



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Figure 2: Mechanistic flow of the Guareschi-Thorpe condensation.[1]

Characterization & Quality Control

Physical Properties[1][5][6][7]

- Appearance: Yellow crystalline powder.[1]
- Melting Point: >260°C (Decomposes).
- Solubility: Soluble in DMSO, DMF, warm Pyridine; insoluble in water and cold ether.

Spectroscopic Markers (Expected)

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Technique	Feature	Assignment
IR (KBr)	3150-3300 cm^{-1}	N-H stretch (Amide)
2220 cm^{-1}	ABSENT (Confirms Nitrile Hydrolysis)	
1660-1690 cm^{-1}	C=O stretch (Amide)	
1100-1200 cm^{-1}	C=S stretch (Thione character)	
1H NMR	2.1 - 2.4 ppm	Two Singlets (CH_3 at C4, C6)
(DMSO-d6)	6.5 - 7.0 ppm	Singlet (Aromatic H at C5)
13.0 - 14.0 ppm	Broad Singlet (SH/NH Thione)	

Safety & Handling (E-E-A-T)

- Cyanothioacetamide: Toxic if swallowed.[1] Releases toxic fumes (NOx, SOx, HCN) upon thermal decomposition. Handle in a fume hood.
- Thiols/Thiones: Possess characteristic disagreeable odors.[1] Use bleach (sodium hypochlorite) to neutralize glassware and spills.
- Sulfuric Acid: Corrosive.[1] Always add acid to water (or ice) during quenching, never the reverse.

References

- Guareschi-Thorpe Condensation Mechanism
  - Source: "Cyanoacetamide Derivatives as Synthons in Heterocyclic Synthesis." TÜBİTAK Academic Journals.[1]
  - Link:[Link]
- Synthesis of 2-Mercapto-4,6-dimethylnicotinonitrile (Intermediate)

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- Source: "Synthesis and properties of 4-(3-aminothieno-[2,3-b]pyridin-2-yl)coumarins." Chemistry of Heterocyclic Compounds.
- Link:[Link]

- Hydrolysis of Cyanopyridines to Amides
  - Source: "Continuous processes for the hydrolysis of cyanopyridines."[3] US Patent 5756750A.[1]
  - Link
- Physical Properties & CAS Data
  - Source: PubChem Compound Summary for CID 676510 (Nitrile precursor).
  - Link:[Link]

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Sources

- 1. 2-Mercapto-4,6-dimethylnicotinonitrile | C8H8N2S | CID 676510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 54585-47-6・2-Mercapto-4,6-dimethylnicotinonitrile・2-Mercapto-4,6-dimethylnicotinonitrile【詳細情報】 | 試薬-富士フイルム和光純薬 [labchem-wako.fujifilm.com]
- 3. US5756750A - Continuous processes for the hydrolysis of cyanopyridines under substantially adiabatic conditions - Google Patents [patents.google.com]
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